

Protocols for the safe handling and storage of cyclohexene sulfide

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Compound of Interest

Compound Name: Cyclohexene sulfide

Cat. No.: B1347086

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Application Notes and Protocols for Cyclohexene Sulfide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety guidelines for the handling and storage of **cyclohexene sulfide**. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Overview and Hazards

Cyclohexene sulfide (CAS No. 286-28-2), also known as 7-Thiabicyclo[4.1.0]heptane, is a flammable, colorless to yellow liquid with a strong stench.^{[1][2][3]} It is stable under normal temperatures and pressures.^[1] Due to its chemical properties and structure as a thiirane, it requires careful handling to prevent exposure and accidents. The toxicological properties of **cyclohexene sulfide** have not been fully investigated, and no specific LD50 or LC50 data are available.^[1] Therefore, it should be handled with the assumption that it is toxic.

Quantitative Data Summary

The following tables summarize the known physical, chemical, and safety data for **cyclohexene sulfide** and the related compound, cyclohexene.

Table 1: Physical and Chemical Properties of **Cyclohexene Sulfide**

Property	Value	Reference(s)
CAS Number	286-28-2	[1] [3]
Molecular Formula	C ₆ H ₁₀ S	[1]
Molecular Weight	114.21 g/mol	[1]
Appearance	Clear, colorless to yellow liquid	[1] [2]
Boiling Point	55 - 58 °C @ 12 mmHg	[1]
Flash Point	50 °C (122 °F)	[1] [3]
Refractive Index (n _{20/D})	1.527	[3]
Odor	Stench	[1]

Table 2: Safety and Hazard Data for **Cyclohexene Sulfide**

Parameter	Information	Reference(s)
GHS Pictograms	GHS02 (Flammable)	[3]
GHS Signal Word	Warning	[3]
Hazard Statements	H226: Flammable liquid and vapor	[3]
Incompatibilities	Strong oxidizing agents	[1]
Hazardous Decomposition	Carbon monoxide, oxides of sulfur, hydrogen sulfide	[1]
Storage Temperature	2-8°C (Refrigerated)	[3]

Table 3: Toxicity Data for Cyclohexene (for reference)

Disclaimer: The following data is for cyclohexene, a structurally related compound.

Cyclohexene sulfide's toxicity has not been fully determined, and it should be handled with great care.

Parameter	Value	Species	Reference(s)
Oral LD50	1,940 mg/kg	Rat	[4]
Dermal LD50	1,231 mg/kg	Rabbit	[4] [5]
OSHA PEL (TWA)	300 ppm (1015 mg/m ³)	N/A	[6]
NIOSH REL (TWA)	300 ppm (1015 mg/m ³)	N/A	[6]
ACGIH TLV (TWA)	20 ppm	N/A	[7]

Experimental Protocols

General Handling and Storage Protocol

This protocol outlines the essential steps for the safe handling and storage of **cyclohexene sulfide** in a laboratory setting.

Materials:

- **Cyclohexene sulfide**
- Chemical fume hood
- Personal Protective Equipment (PPE): safety goggles, face shield, chemical-resistant gloves (e.g., nitrile), lab coat
- Grounding straps
- Spark-proof tools
- Tightly sealed, appropriately labeled storage container
- Refrigerated, flammable-rated storage cabinet
- Spill kit with absorbent, non-combustible material (e.g., sand, vermiculite)

Procedure:

- Engineering Controls: All work with **cyclohexene sulfide** must be conducted in a well-ventilated chemical fume hood.[1]
- Personal Protective Equipment: Wear appropriate PPE at all times. This includes safety goggles, a face shield, a lab coat, and chemical-resistant gloves.[1][3]
- Preventing Ignition: **Cyclohexene sulfide** is flammable.[1][3] Keep it away from heat, sparks, open flames, and other ignition sources.[1] Use spark-proof tools and explosion-proof equipment.[1] Ground and bond containers when transferring material to prevent static discharge.[1]
- Dispensing: When transferring or dispensing the liquid, do so slowly and carefully to avoid splashing.
- Storage: Store **cyclohexene sulfide** in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[1] It should be kept refrigerated at 2-8°C in a flammable-rated cabinet.[3]
- Spill Response: In case of a spill, immediately evacuate the area and remove all ignition sources.[1] Ventilate the area. Wearing appropriate PPE, contain the spill using an inert, non-combustible absorbent material.[1] Collect the absorbed material into a sealed container for disposal as hazardous waste.[1]
- Waste Disposal: Dispose of **cyclohexene sulfide** waste and contaminated materials in accordance with local, state, and federal regulations for hazardous waste.[1]

Protocol for the Synthesis of Cyclohexene Sulfide

The following is a detailed protocol for the synthesis of **cyclohexene sulfide**, adapted from Organic Syntheses.[1]

Materials:

- Cyclohexene oxide
- Potassium thiocyanate

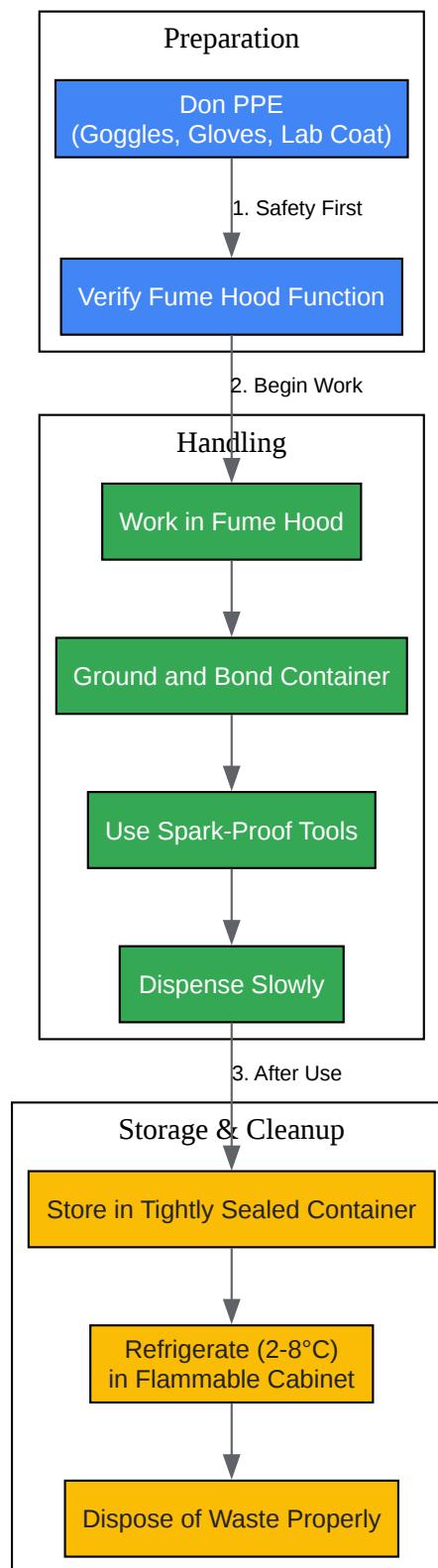
- 95% Ethanol
- Water
- Diethyl ether
- Saturated sodium chloride solution
- Anhydrous sodium sulfate
- 1-L flask with mechanical stirrer
- 1-L separatory funnel
- Distillation apparatus with Vigreux column
- Ice bath

Procedure:

- Prepare a solution of 121 g (1.25 moles) of potassium thiocyanate in 100 ml of water and 75 ml of 95% ethanol in a 1-L flask.[\[1\]](#)
- Add half of a 98 g (1 mole) portion of cyclohexene oxide to the solution.[\[1\]](#)
- Allow the solution to stand for 3-4 hours. A slight temperature increase of about 5°C may be observed.[\[1\]](#)
- Transfer the clear solution to a 1-L flask equipped with a mechanical stirrer.[\[1\]](#)
- Add the second half of the cyclohexene oxide and stir the resulting solution vigorously for 36 hours at room temperature.[\[1\]](#)
- Decant the supernatant layer and the aqueous phase from the precipitated potassium cyanate into a 1-L separatory funnel.[\[1\]](#)
- Rinse the precipitated potassium cyanate with 50 ml of ether and add this to the separatory funnel.[\[1\]](#)

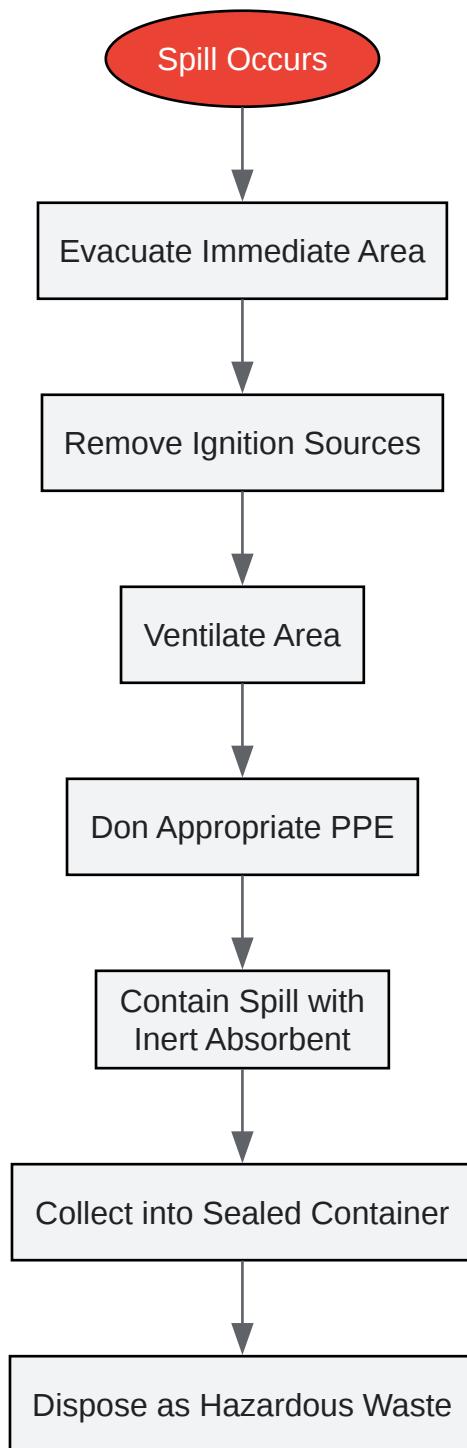
- Extract the aqueous phase with the ether.[1]
- Wash the ether extract twice with 50-ml portions of saturated sodium chloride solution.[1]
- Dry the ether extract over anhydrous sodium sulfate.[1]
- Remove the excess ether on a steam bath.[1]
- Distill the residual liquid under reduced pressure through an 18-in. Vigreux column, cooling the distillate in an ice bath. The main fraction boils at 71.5–73.5°/21 mm.[1]

Visualizations



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Caption: Workflow for the safe handling of **cyclohexene sulfide**.



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Caption: Protocol for responding to a **cyclohexene sulfide** spill.

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